

# (S)-(+)-2-Hexanol molecular weight and formula

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## Compound of Interest

Compound Name: (S)-(+)-2-Hexanol

Cat. No.: B3042163

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## In-depth Technical Guide: (S)-(+)-2-Hexanol

This guide provides the fundamental molecular properties of **(S)-(+)-2-Hexanol**, a chiral alcohol with applications in chemical synthesis and as a flavoring agent. The following data has been compiled for researchers, scientists, and professionals in drug development.

## Core Molecular Data

**(S)-(+)-2-Hexanol** is a secondary alcohol with the hydroxyl group located on the second carbon atom of a six-carbon chain. Its chemical and physical properties are well-documented.

Property	Value	Source
Chemical Formula	C6H14O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	102.1748 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Synonyms	(S)-2-Hexanol	<a href="#">[1]</a>
CAS Registry Number	52019-78-0	<a href="#">[1]</a> <a href="#">[2]</a>

### Detailed Formula and Structure:

The linear formula for 2-hexanol is CH<sub>3</sub>(CH<sub>2</sub>)<sub>3</sub>CH(OH)CH<sub>3</sub>. As a chiral molecule, 2-hexanol exists as two distinct enantiomers, **(S)-(+)-2-Hexanol** and **(R)-(-)-2-Hexanol**. The molecular weight and chemical formula are identical for both enantiomers.[\[3\]](#)

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## References

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